

"dimethyl 4-methoxypyridine-2,6-dicarboxylate" physical properties melting point boiling point

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Compound of Interest

Compound Name: dimethyl 4-methoxypyridine-2,6-dicarboxylate

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An In-depth Technical Guide to Dimethyl 4-methoxypyridine-2,6-dicarboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties, relevant experimental protocols, and the broader context of **dimethyl 4-methoxypyridine-2,6-dicarboxylate** and related pyridine derivatives in medicinal chemistry. While specific experimental data for the melting and boiling points of **dimethyl 4-methoxypyridine-2,6-dicarboxylate** are not readily available in standard chemical databases, this guide outlines the standard methodologies for their determination and contextualizes the compound's significance.

Section 1: Physical Properties of Dimethyl 4-methoxypyridine-2,6-dicarboxylate

Precise experimental values for the melting and boiling points of **dimethyl 4-methoxypyridine-2,6-dicarboxylate** are not prominently reported in publicly accessible chemical literature and databases. However, computed data from resources such as PubChem provide theoretical estimates. It is crucial for research and development purposes to determine these values experimentally.

Table 1: Computed and General Physical Properties

Property	Value/Information	Source
Melting Point	Experimental data not available.	-
Boiling Point	Experimental data not available.	-
Molecular Formula	<chem>C10H11NO5</chem>	PubChem[1]
Molecular Weight	225.20 g/mol	PubChem[1]
IUPAC Name	dimethyl 4-methoxypyridine-2,6-dicarboxylate	PubChem[1]
CAS Number	19872-93-6	PubChem[1]

Section 2: Experimental Protocols for Physical Property Determination

The determination of melting and boiling points is fundamental for the characterization and purity assessment of a chemical compound. Standard laboratory procedures for these measurements are detailed below.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically depresses and broadens the melting point range.

Methodology: Capillary Method

- Sample Preparation: A small amount of the finely powdered, dry crystalline **dimethyl 4-methoxypyridine-2,6-dicarboxylate** is packed into a thin-walled capillary tube, sealed at one end.

- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block or an oil bath and a thermometer or a digital temperature sensor.
- Heating: The sample is heated at a steady and slow rate, typically 1-2°C per minute, to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.
- Observation: The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the last crystal melts (completion of melting) are recorded. This range is the melting point of the substance.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.

Methodology: Micro Boiling Point Determination (Thiele Tube Method)

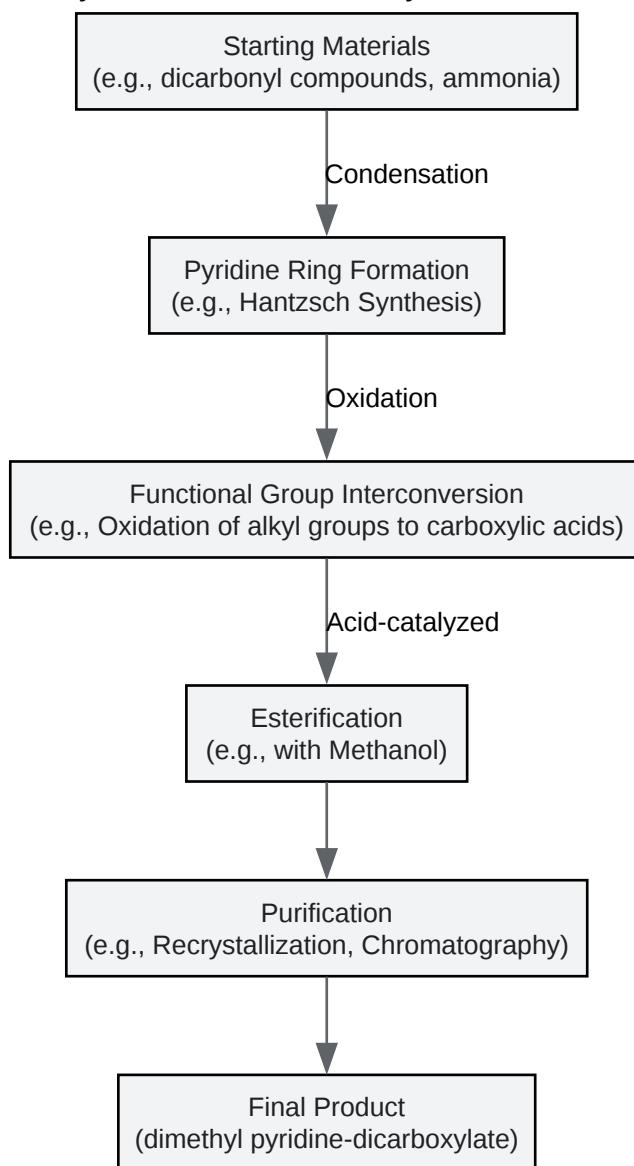
- Sample Preparation: A small volume (a few milliliters) of liquid **dimethyl 4-methoxypyridine-2,6-dicarboxylate** is placed in a small test tube or fusion tube. A capillary tube, sealed at one end, is inverted and placed inside the test tube with the open end submerged in the liquid.
- Apparatus Setup: The test tube assembly is attached to a thermometer and placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil or silicone oil).
- Heating: The side arm of the Thiele tube is gently heated, which allows for uniform heating of the oil bath through convection.
- Observation: As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube. The heating is then discontinued. The temperature at which the bubbling stops and the liquid begins to be drawn into the capillary tube is recorded as the boiling point.

Section 3: Synthesis and Chemical Context

Pyridine dicarboxylic acid derivatives are significant in various chemical and pharmaceutical applications. The synthesis of these compounds often involves multi-step processes.

A general workflow for the synthesis of a pyridine dicarboxylate derivative might involve the formation of the pyridine ring followed by modification of the substituent groups.

General Synthetic Workflow for Pyridine Dicarboxylates



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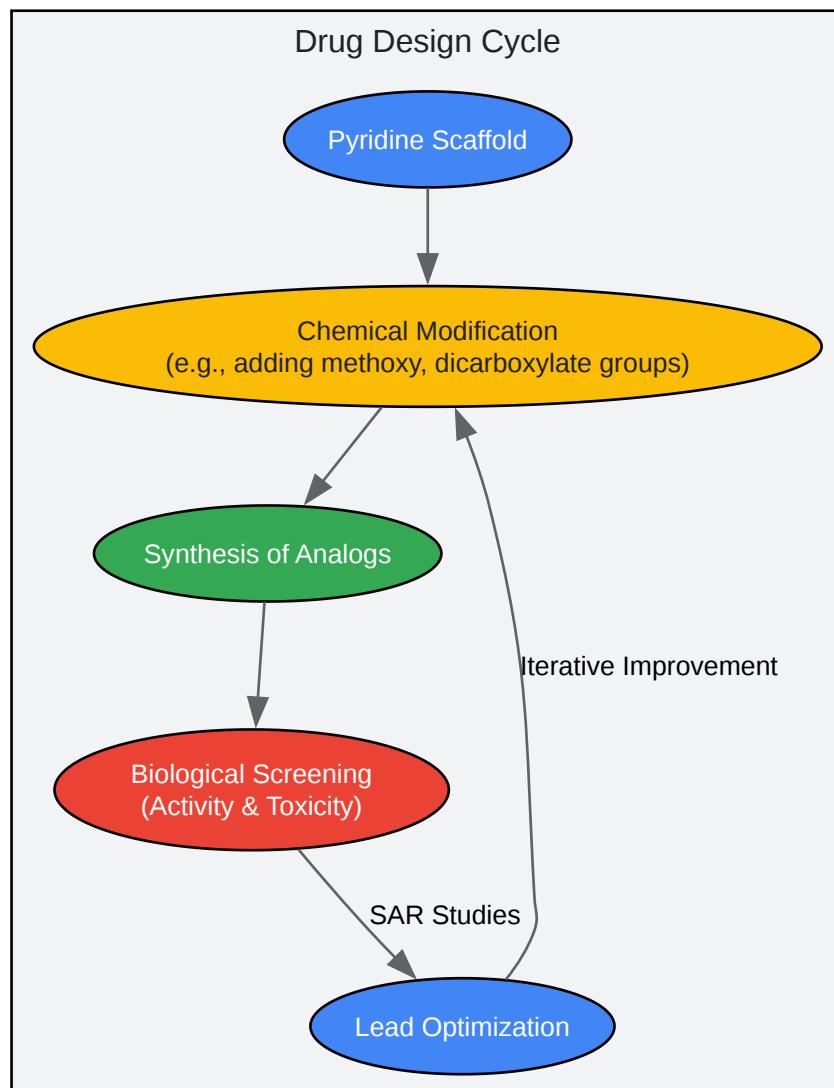
Caption: A generalized workflow for the synthesis of dimethyl pyridine-dicarboxylate derivatives.

Section 4: Relevance in Drug Discovery and Development

Pyridine and its derivatives are privileged scaffolds in medicinal chemistry, appearing in a wide array of approved drugs. The nitrogen atom in the pyridine ring can act as a hydrogen bond acceptor and can be protonated, which influences the compound's solubility, bioavailability, and interaction with biological targets.

The introduction of methoxy and dicarboxylate groups can significantly modulate the electronic properties, lipophilicity, and binding interactions of the parent pyridine scaffold. These modifications are crucial in the drug design process to optimize potency, selectivity, and pharmacokinetic properties.

Role of Pyridine Derivatives in Drug Discovery

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References

- 1. 2,6-Pyridinedicarboxylic acid, 4-methoxy-, dimethyl ester | C10H11NO5 | CID 140622 - PubChem [pubchem.ncbi.nlm.nih.gov]
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